

# Synthesis and Purification of 9-(Bromomethyl)anthracene: A Technical Guide

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## Compound of Interest

Compound Name: 9-(Bromomethyl)anthracene

Cat. No.: B1265701

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This in-depth technical guide details the synthesis and purification of **9-(Bromomethyl)anthracene**, a key intermediate in organic synthesis and materials science.<sup>[1]</sup> The compound, characterized by an anthracene backbone with a bromomethyl group at the 9-position, is a valuable building block for the development of novel organic semiconductors, fluorescent materials, and complex organic molecules.<sup>[1]</sup> This guide provides detailed experimental protocols, quantitative data, and a visual representation of the synthetic workflow to aid researchers in its safe and efficient preparation.

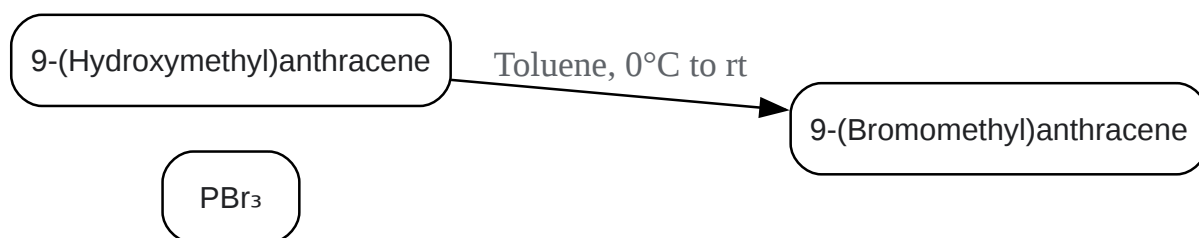
## Physicochemical Properties

Property	Value
CAS Number	2417-77-8
Molecular Formula	C <sub>15</sub> H <sub>11</sub> Br <sup>[1]</sup>
Molecular Weight	271.15 g/mol <sup>[2]</sup>
Appearance	Yellow solid <sup>[3]</sup>
Storage	Store at 10°C - 25°C, protect from light <sup>[2]</sup>

## Synthesis of 9-(Bromomethyl)anthracene

The most common and well-documented method for the synthesis of **9-(Bromomethyl)anthracene** is the bromination of 9-(Hydroxymethyl)anthracene (also known as 9-anthracenemethanol) using phosphorus tribromide ( $\text{PBr}_3$ ).<sup>[3][4]</sup>

## Reaction Scheme



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Caption: Reaction scheme for the synthesis of **9-(Bromomethyl)anthracene**.

## Experimental Protocol

This protocol is based on a general procedure for the bromination of 9-anthracenemethanol.<sup>[3][4]</sup>

Materials:

- 9-Anthracenemethanol
- Toluene
- Phosphorus tribromide ( $\text{PBr}_3$ )
- Aqueous potassium carbonate solution
- Magnesium sulfate ( $\text{MgSO}_4$ ) or Sodium sulfate ( $\text{Na}_2\text{SO}_4$ )
- Ice

Equipment:

- Round-bottom flask

- Stirring apparatus (magnetic stirrer or overhead stirrer)
- Dropping funnel
- Ice bath
- Separatory funnel
- Rotary evaporator
- Recrystallization apparatus

Procedure:

- **Reaction Setup:** In a round-bottom flask, suspend 9-anthracenemethanol (e.g., 2.0 g, 9.6 mmol) in toluene (100 ml).<sup>[3]</sup> Cool the suspension to 0 °C using an ice bath and stir the mixture.
- **Addition of PBr<sub>3</sub>:** Add phosphorus tribromide (e.g., 1.2 mL, 12.51 mmol) dropwise to the stirred suspension at 0 °C.<sup>[3]</sup>
- **Reaction:** Maintain the reaction at 0 °C for 1 hour after the addition is complete.<sup>[3]</sup> Subsequently, allow the reaction mixture to warm to room temperature and continue stirring for another hour. The mixture should transform into a yellow solution.<sup>[3]</sup>
- **Quenching:** Upon completion of the reaction, carefully quench the reaction by the slow addition of an aqueous potassium carbonate solution (10 mL).<sup>[3]</sup> Alternatively, ice can be added to the solution.<sup>[4]</sup>
- **Work-up:** Transfer the mixture to a separatory funnel. Wash the organic layer with brine and water.<sup>[4]</sup> Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate.<sup>[4]</sup>
- **Purification:** Filter off the drying agent and concentrate the organic phase under reduced pressure using a rotary evaporator to obtain the crude product.<sup>[3]</sup> The resulting yellow residue can be purified by recrystallization from toluene to yield greenish-yellow needles.<sup>[4]</sup> Alternatively, fast column chromatography using a mixture of petroleum ether and ethyl acetate (e.g., 2:1, v/v) as the eluent can be employed for purification.<sup>[3]</sup>

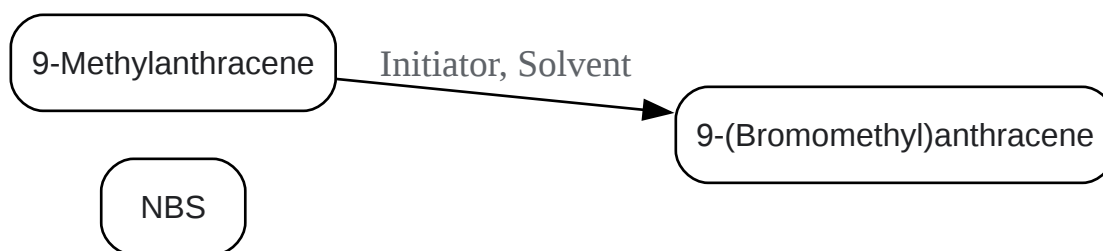
## Quantitative Data

Starting Material	Reagent	Solvent	Reaction Time	Yield	Reference
9-Anthracenem ethanol	PBr <sub>3</sub>	Toluene	2 hours	54%	<a href="#">[3]</a>
9-Anthracenem ethanol	PBr <sub>3</sub>	Toluene	Overnight	93%	<a href="#">[4]</a>

## Alternative Synthesis Route: Wohl-Ziegler Reaction

An alternative method for the synthesis of **9-(Bromomethyl)anthracene** is the Wohl-Ziegler reaction, which involves the bromination of 9-methylantracene using N-Bromosuccinimide (NBS).[\[5\]](#) This method proceeds via a free-radical mechanism.

## Reaction Scheme



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Caption: Wohl-Ziegler bromination of 9-methylantracene.

While this method is a valid synthetic route, detailed experimental protocols are less frequently reported in the literature compared to the bromination of 9-anthracenemethanol.

## Purification

The primary method for purifying **9-(Bromomethyl)anthracene** is recrystallization. Toluene is a commonly used solvent for this purpose, yielding greenish-yellow needles of the purified

product.<sup>[4]</sup> For higher purity requirements, fast column chromatography can be utilized.<sup>[3]</sup>

## Characterization

The identity and purity of the synthesized **9-(Bromomethyl)anthracene** can be confirmed using various analytical techniques, with Nuclear Magnetic Resonance (NMR) spectroscopy being particularly informative.

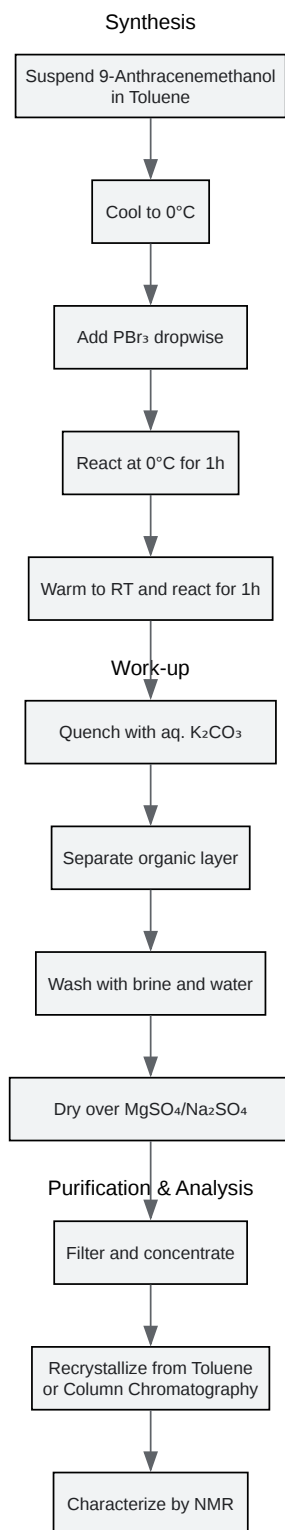
<sup>1</sup>H NMR Data (500 MHz, CDCl<sub>3</sub>):

- $\delta$  = 8.45 (s, 1H, Ar-10H)
- $\delta$  = 8.27 (d, J=8.0 Hz, 2H, Ar-1,8H)
- $\delta$  = 8.00 (d, J=8.0 Hz, 2H, Ar-4,5H)
- $\delta$  = 7.62 (t, J=7.5 Hz, 2H, Ar-2,7H)
- $\delta$  = 7.48 (t, J=7.5 Hz, 2H, Ar-3,6H)
- $\delta$  = 5.50 (s, 2H, CH<sub>2</sub>Br)<sup>[3]</sup>

Another source reports similar shifts: <sup>1</sup>H NMR (CDCl<sub>3</sub>, 400 MHz, ppm):  $\delta$  8.47 (s, 1H), 8.28-8.30 (d, 2H), 8.00-8.03 (d, 2H), 7.58-7.62 (d, 2H), 7.49-7.51 (d, 2H), 5.60 (s, 2H).<sup>[4]</sup>

## Experimental Workflow Diagram

## Synthesis and Purification Workflow of 9-(Bromomethyl)anthracene



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Caption: A visual representation of the experimental workflow.

## Safety Considerations

- Phosphorus tribromide is a corrosive and toxic compound and should be handled with extreme care in a well-ventilated fume hood.
- Brominated organic compounds are potentially toxic and should be handled with appropriate personal protective equipment.[1]
- Toluene is a flammable solvent.

This guide provides a comprehensive overview of the synthesis and purification of **9-(Bromomethyl)anthracene**. By following the detailed protocols and safety precautions, researchers can effectively prepare this important chemical intermediate for a variety of applications.

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## References

- 1. CAS 2417-77-8: 9-(Bromomethyl)anthracene | CymitQuimica [cymitquimica.com]
- 2. 9-(Bromomethyl)anthracene | 2417-77-8 | FB180228 [biosynth.com]
- 3. 9-(bromomethyl)anthracene | 2417-77-8 [chemicalbook.com]
- 4. rsc.org [rsc.org]
- 5. 9-(Bromomethyl)anthracene (2417-77-8) - Chemical Safety, Models, Suppliers, Regulation, and Patents - Chemchart [chemchart.com]
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